

# A Technical Guide to Neuromedin N: Gene, Protein, and Functional Insights

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Neuromedin N

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This document provides a comprehensive technical overview of **Neuromedin N** (NN), a neuropeptide with significant physiological roles. It covers the gene and protein sequence information, receptor interactions, signaling pathways, and key experimental methodologies for its study.

## Gene and Precursor Information

**Neuromedin N** is a hexapeptide neuropeptide derived from the same precursor protein as neurotensin (NT).[1] This precursor, known as the neurotensin/**neuromedin N** precursor (pro-NT/NN), is encoded by the NTS gene.[2][3] The sequences for both **neuromedin N** and neurotensin are located at the C-terminus of the precursor protein.[1] They are flanked by Lys-Arg (Lysine-Arginine) sequences, which are consensus sites for cleavage by endoproteases, specifically prohormone convertases like PC1, PC2, and PC5-A.[1][4] The differential processing of this precursor in various tissues leads to the production of NT, NN, and larger peptide forms, allowing for biological diversity from a single gene.[4]

## Table 1: Gene Information for Neurotensin/Neuromedin N (NTS)

Species	Gene Symbol	Chromosomal Location	UniProt ID	NCBI Gene ID
Homo sapiens (Human)	NTS	4q12[5]	P30990	4922[1]
Bos taurus (Bovine)	NTS	6	P01156[2]	281958
Danio rerio (Zebrafish)	nts	18	A0A0A7H8E2[6]	799989

Below is a diagram illustrating the structure of the pro-neurotensin/**neuromedin N** precursor, highlighting the locations of the mature peptides.

Caption: Structure of the pro-neurotensin/**neuromedin N** precursor and its processing.

## Protein Sequence Information

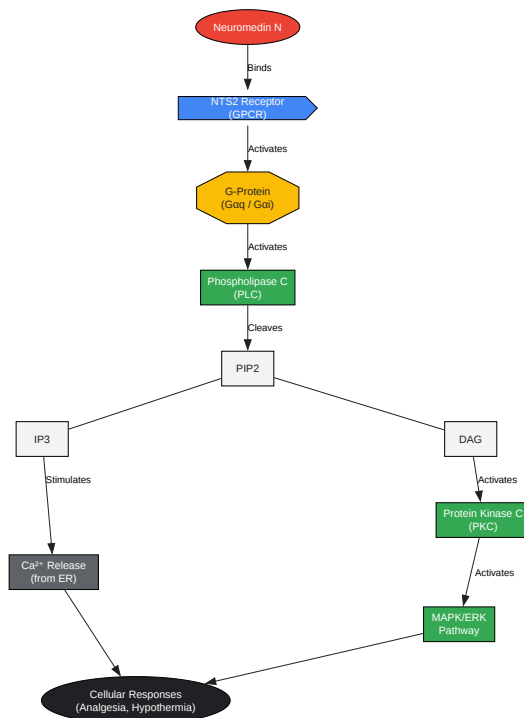
**Neuromedin N** is a highly conserved hexapeptide. Its biological activity is closely related to that of neurotensin, with which it shares sequence homology.[1]

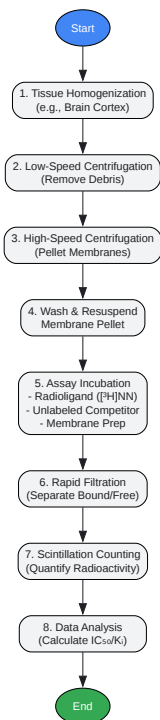
**Table 2: Amino Acid Sequences of Neuromedin N and its Precursor**

Species	Precursor Length (Amino Acids)	Neuromedin N Sequence	UniProt ID
Homo sapiens (Human)	170	KIPYIL	P30990
Bos taurus (Bovine)	170	KIPYIL	P01156[2]
Rattus norvegicus (Rat)	170	KIPYIL	P07301
Mus musculus (Mouse)	169	KIPYIL	P35544

## Receptors and Signaling Pathways

**Neuromedin N** exerts its physiological effects, which include analgesia and hypothermia, by interacting with G protein-coupled receptors (GPCRs), primarily the neurotensin type 2 (NTS2) receptor.[1][7] While it can also bind to other neurotensin receptors, its affinity is notable for NTS2.[1][7] The binding of **Neuromedin N** to its receptor initiates a cascade of intracellular signaling events. Stimulation of neurotensin receptors can lead to the activation of Gαq and Gαi proteins, resulting in increased intracellular calcium concentration, generation of inositol phosphate, and activation of the MAPK/ERK pathway.[8]





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## References

- 1. Neuromedin N - Wikipedia [en.wikipedia.org]
- 2. uniprot.org [uniprot.org]
- 3. uniprot.org [uniprot.org]

- 4. Neurotensin and neuromedin N are differentially processed from a common precursor by prohormone convertases in tissues and cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Neuromedin U - Wikipedia [en.wikipedia.org]
- 6. uniprot.org [uniprot.org]
- 7. Synthesis and binding characteristics of [(3)H]neuromedin N, a NTS2 receptor ligand - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Neuromedins NMU and NMS: An Updated Overview of Their Functions - PMC [pmc.ncbi.nlm.nih.gov]
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